

Preparation of BMS-911172 Stock Solution: An Application Note

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Compound of Interest

Compound Name: BMS-911172

Cat. No.: B1149921

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **BMS-911172**, a selective inhibitor of Adaptor Associated Kinase 1 (AAK1). Adherence to this protocol is crucial for ensuring the stability, and consistent performance of the compound in in vitro and in vivo experimental settings. The provided guidelines are intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

BMS-911172 is a potent and selective inhibitor of AAK1, a key regulator of clathrin-mediated endocytosis. Its physicochemical properties are summarized in the table below for ease of reference when preparing stock solutions and performing experiments.

Property	Value	Reference
Molecular Weight	339.34 g/mol	[1][2][3][4]
Formula	C ₁₆ H ₁₉ F ₂ N ₃ O ₃	[1]
Appearance	Solid	
Purity	≥98%	

Solubility

The solubility of **BMS-911172** in common laboratory solvents is a critical factor in the preparation of a homogenous stock solution. It is essential to use high-purity, anhydrous solvents to maximize solubility and minimize degradation of the compound.

Solvent	Solubility	Notes
DMSO (Dimethyl Sulfoxide)	68 mg/mL (200.38 mM)	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. Ultrasonic treatment may enhance solubility up to 100 mg/mL.
Ethanol	68 mg/mL	
Water	Insoluble	

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

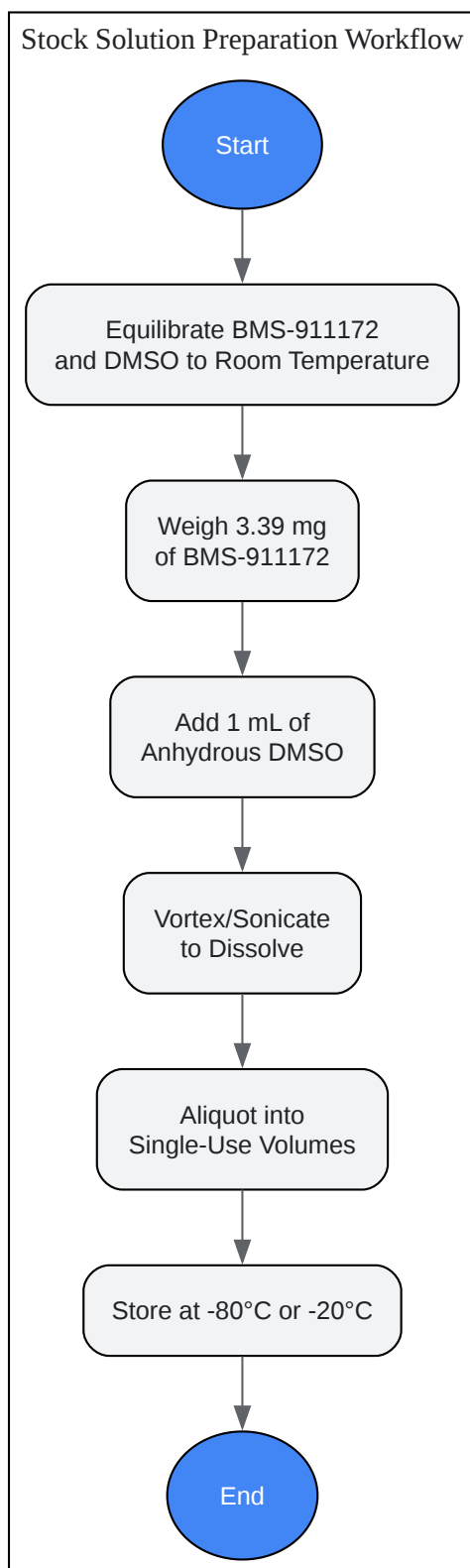
This protocol describes the preparation of a 10 mM stock solution of **BMS-911172** in dimethyl sulfoxide (DMSO).

Materials:

- **BMS-911172** powder
- Anhydrous, sterile-filtered DMSO
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- **Equilibrate Reagents:** Allow the vial of **BMS-911172** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing the Compound:** Accurately weigh the desired amount of **BMS-911172** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.39 mg of **BMS-911172**.
 - **Calculation:**
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 339.34 \text{ g/mol} = 0.00339 \text{ g} = 3.39 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **BMS-911172** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the solution in a water bath for short intervals to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month). When ready to use, thaw an aliquot at room temperature and mix thoroughly before dilution into experimental media.



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Caption: Workflow for preparing a 10 mM **BMS-911172** stock solution.

Stability and Storage

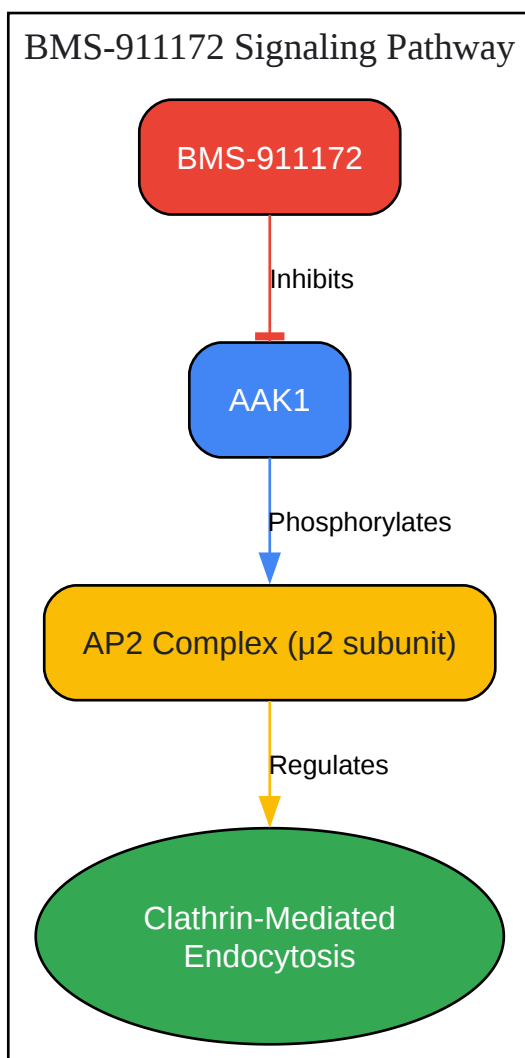
Proper storage of **BMS-911172** powder and its stock solutions is imperative to maintain its biological activity.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
Stock Solution in Solvent	-80°C	1 year
Stock Solution in Solvent	-20°C	1 month

Note: It is strongly recommended to aliquot stock solutions to prevent repeated freeze-thaw cycles.

Mechanism of Action

BMS-911172 is a selective inhibitor of Adaptor Associated Kinase 1 (AAK1). AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis by phosphorylating the $\mu 2$ subunit of the AP2 adaptor complex. Inhibition of AAK1 by **BMS-911172** disrupts this process.



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Caption: Inhibition of the AAK1 signaling pathway by **BMS-911172**.

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